A Comparative Guide to Inter-Laboratory 65Cu/63Cu Ratio Measurements

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Compound of Interest		
Compound Name:	*Copper-65*	
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This guide provides an objective comparison of methodologies and performance data from inter-laboratory studies on the measurement of 65Cu/63Cu isotope ratios. It is intended for researchers, scientists, and professionals in drug development who require accurate and precise copper isotopic analysis. The data presented is compiled from peer-reviewed studies and international proficiency tests, offering a comprehensive overview of the current state of copper isotope metrology.

Experimental Methodologies

The accurate determination of 65Cu/63Cu ratios is predominantly accomplished using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).[1][2] This technique offers high precision and efficiency for isotopic analysis.[1] However, the accuracy of MC-ICP-MS is susceptible to instrumental mass bias, which necessitates rigorous correction protocols.[3][4]

A critical preparatory step for many sample types is the chemical purification of copper from the sample matrix.[1] This is typically achieved through ion exchange chromatography to avoid isobaric interferences and matrix effects that can compromise the accuracy of the measurements. For certain copper-rich minerals with simple matrices, direct analysis without column chromatography has been shown to yield accurate results.[3][4]

Two primary mass bias correction models are employed by various laboratories:

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- Standard-Sample Bracketing (SSB): This method involves alternating measurements of a standard with a known isotopic composition and the unknown sample.
- Combined Standard-Sample Bracketing with Internal Normalization (C-SSBIN): This approach combines SSB with the addition of an internal standard (e.g., Ga or Ni) to monitor and correct for instrumental drift during the analysis.

Recent advancements include the use of collision/reaction cells in MC-ICP-MS to eliminate specific isobaric interferences, such as 40Ar23Na+ on 63Cu+, which is particularly beneficial for samples with high sodium content like biological tissues.

Inter-Laboratory Comparison Data

The following tables summarize the results from a pilot study (CCQM-P213) involving six National Metrology Institutes (NMIs) and one designated institute, and a study by Yuan et al. (2017) that compared three laboratories for the characterization of new copper isotope standard solutions.

Table 1: Participating Laboratories and Instrumentation in the CCQM-P213 Pilot Study

Participant Laboratory	Country	Instrument Model
LNE	France	Thermo Scientific Neptune
NIM	China	Nu Instruments Nu Plasma HR
NIST	USA	Thermo Scientific Neptune Plus
NRC	Canada	Nu Instruments Nu Plasma II
PTB/BAM	Germany	Thermo Scientific Neptune
KRISS	Rep. of Korea	Thermo Scientific Neptune
NMIJ	Japan	Nu Instruments Nu Plasma HR

Table 2: Summary of MC-ICP-MS Operating Conditions in the CCQM-P213 Pilot Study

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Parameter	LNE	NIM	NIST	NRC	PTB/BAM	KRISS	NMIJ
Mass Bias Correction	C-SSBIN (Ni)	SSB	C-SSBIN (Ni)	C-SSBIN (Ni)	SSB	C-SSBIN (Ni)	C-SSBIN (Ni)
Sample Uptake Rate (µL/min)	~50	~100	~100	~100	~100	~100	~100
Cu Concentration (ng/g)	50	100	50	50	100	50	50
Acids	2% HNO3	2% HNO3	0.3 M HNO3	2% HNO3	2% HNO3	2% HNO3	2% HNO3
Measurement Time (min)	3.1	1.5	2.1	2.5	2.5	2.1	2.5

Table 3: Inter-Laboratory Results for δ65Cu of High Purity Copper Solutions (CCQM-P213)

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Sample	LNE (‰)	NIM (‰)	NIST (‰)	NRC (‰)	PTB/BAM (‰)	KRISS (‰)	NMIJ (‰)	Reference Value (‰)
Sample A	0.963 ± 0.046	0.965 ± 0.050	0.970 ± 0.048	0.966 ± 0.042	0.968 ± 0.040	0.971 ± 0.040	0.969 ± 0.042	0.968 ± 0.005
Sample B	-0.211 ± 0.046	-0.210 ± 0.050	-0.208 ± 0.048	-0.212 ± 0.042	-0.210 ± 0.040	-0.210 ± 0.040	-0.211 ± 0.042	-0.210 ± 0.003
Uncertainties are expanded uncertainties (k=2). The measurand is δ65Cu relative to NIST SRM 976.								

Table 4: Inter-Laboratory Comparison for the Characterization of NWU-Cu-A and NWU-Cu-B Standard Solutions (Yuan et al., 2017)

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Laboratory	Instrument Model	δ65Cu NWU-Cu-A (‰)	δ65Cu NWU-Cu-B (‰)
NWU	Nu Plasma	+0.91 ± 0.03 (2s, n=42)	-0.05 ± 0.03 (2s, n=49)
CUGB	Neptune Plus	+0.92 ± 0.04 (2s, n=20)	-0.04 ± 0.04 (2s, n=20)
USTC	Neptune Plus	+0.90 ± 0.05 (2s, n=20)	-0.06 ± 0.05 (2s, n=20)
All values are relative to NIST SRM 976.			

The results from both studies demonstrate a high level of agreement between the participating laboratories, showcasing the maturity and reliability of MC-ICP-MS for 65Cu/63Cu ratio measurements.

Visualized Experimental Workflow and Logical Relationships

The following diagrams illustrate the typical experimental workflow for copper isotope analysis and the logical relationship in applying mass bias correction.

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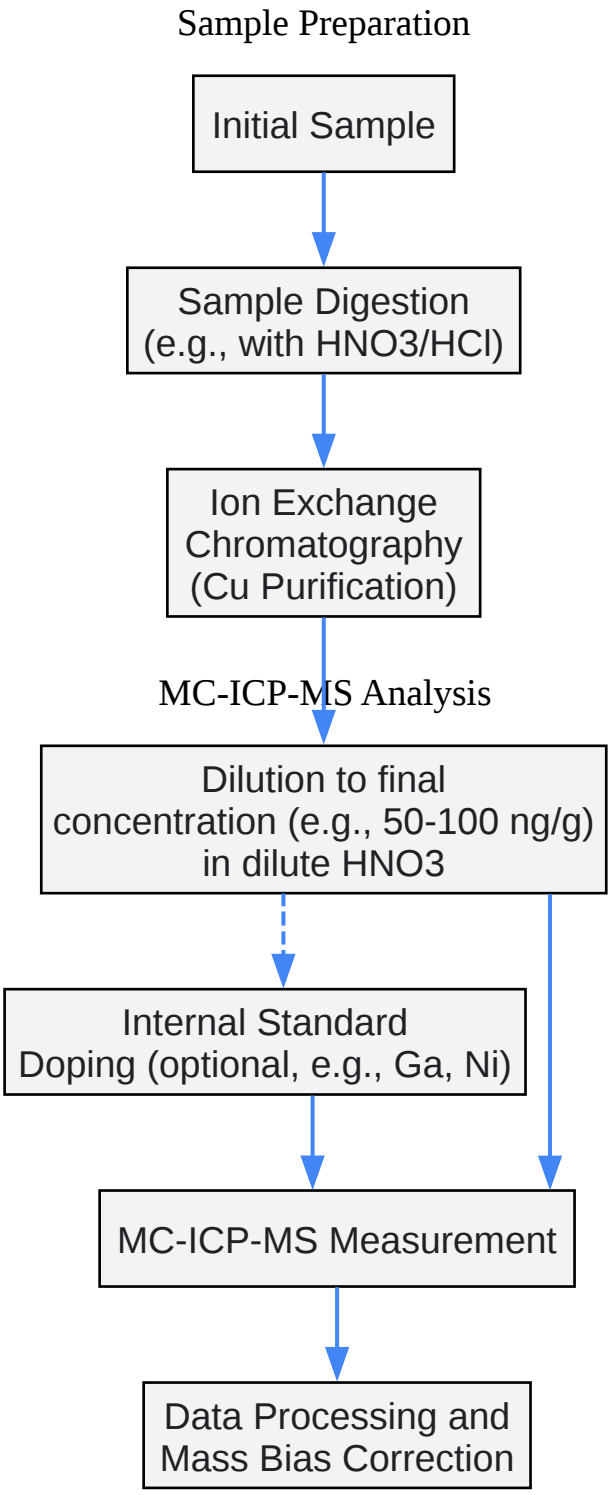

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Caption: General experimental workflow for 65Cu/63Cu ratio analysis.

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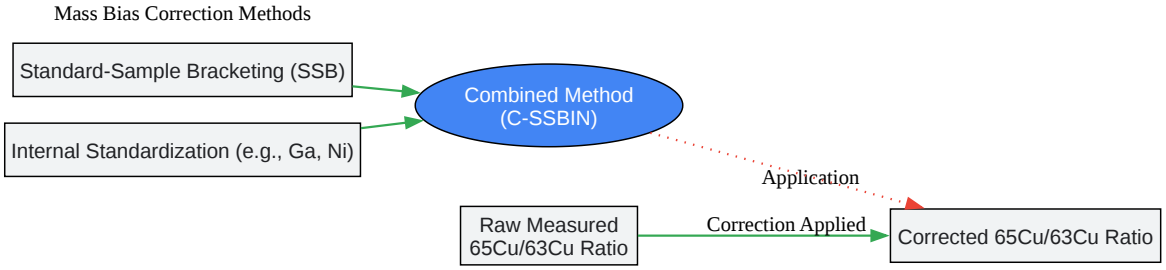

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Caption: Logical relationship of mass bias correction methods.

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